

5-tert-Butylisophthalic Acid: A Technical Health and Safety Guide for Researchers

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Compound of Interest

Compound Name: **5-tert-Butylisophthalic acid**

Cat. No.: **B182075**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive health and safety information for **5-tert-Butylisophthalic acid** (CAS No. 2359-09-3). The following sections detail its hazard classifications, physical and chemical properties, handling and storage recommendations, and the experimental protocols typically used to determine its irritant properties. This document is intended to support safe laboratory practices and risk assessment in research and development settings.

GHS Hazard and Safety Information

5-tert-Butylisophthalic acid is classified as an irritant. The following tables summarize its GHS classification and associated safety statements.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Table 1: GHS Classification

Hazard Class	Category
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2/2A
Specific Target Organ Toxicity (Single Exposure); Respiratory Tract Irritation	Category 3

Table 2: GHS Hazard and Precautionary Statements

Type	Code	Statement
Hazard	H315	Causes skin irritation.
H319		Causes serious eye irritation.
H335		May cause respiratory irritation.
Precautionary	P261	Avoid breathing dust/fume/gas/mist/vapours/spay.
P264		Wash hands thoroughly after handling.
P271		Use only outdoors or in a well-ventilated area.
P280		Wear protective gloves/protective clothing/eye protection/face protection.
P302 + P352		IF ON SKIN: Wash with plenty of water.
P304 + P340		IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305 + P351 + P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P312		Call a POISON CENTER/doctor if you feel unwell.
P332 + P313		If skin irritation occurs: Get medical advice/attention.

P337 + P313	If eye irritation persists: Get medical advice/attention.
P362 + P364	Take off contaminated clothing and wash it before reuse.
P403 + P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.
P501	Dispose of contents/container to an approved waste disposal plant.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **5-tert-Butylisophthalic acid** is provided below.

Table 3: Physical and Chemical Properties

Property	Value
Molecular Formula	$C_{12}H_{14}O_4$
Molecular Weight	222.24 g/mol [1] [2]
CAS Number	2359-09-3
Appearance	White to off-white solid, powder, or crystal.
Melting Point	>300 °C (literature) [4] [5]
Solubility	Soluble in organic solvents such as acetone and ethanol; limited solubility in water.

Experimental Protocols for Hazard Determination

While specific experimental reports for **5-tert-Butylisophthalic acid** are not publicly available, its classification as a skin and eye irritant is determined by standardized and internationally recognized methods, primarily the OECD Guidelines for the Testing of Chemicals. The following sections detail the likely in vivo and in vitro protocols used for such classifications.

Skin Irritation Testing

OECD Test Guideline 404: Acute Dermal Irritation/Corrosion (in vivo)

This guideline provides a method for assessing the potential of a substance to cause skin irritation or corrosion.[\[6\]](#)[\[7\]](#)

- Principle: A single dose of the test substance is applied to a small area of the skin (approximately 6 cm²) of an albino rabbit. Untreated skin on the same animal serves as a control.
- Procedure:
 - Healthy, young adult albino rabbits are used.
 - The fur on the test area is clipped 24 hours before the test.
 - 0.5 g of the solid test substance (moistened with a small amount of water or a suitable vehicle) is applied to the skin and covered with a gauze patch and a semi-occlusive dressing.
 - The exposure period is 4 hours.
 - After exposure, the residual test substance is removed.
 - The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. Observations may continue for up to 14 days to assess the reversibility of the effects.
- Classification: The severity of the skin reactions is scored. A substance is classified as a skin irritant (Category 2) if it produces reversible inflammatory changes.

OECD Test Guideline 439: In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method

This in vitro method is a non-animal alternative to the traditional rabbit skin test.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

- Principle: The test substance is applied topically to a three-dimensional reconstructed human epidermis (RhE) model, which mimics the upper layers of human skin.[\[8\]](#)[\[9\]](#)[\[10\]](#) Irritant chemicals cause cell damage, which is measured by a decrease in cell viability.
- Procedure:
 - The RhE tissue is pre-incubated.
 - The test substance is applied to the surface of the tissue.
 - After a defined exposure period, the substance is rinsed off.
 - The tissue is incubated for a post-exposure period.
 - Cell viability is assessed using a colorimetric assay, such as the MTT assay. In this assay, viable cells convert the MTT reagent into a blue formazan salt, which is then extracted and measured.
- Classification: If the cell viability is reduced below a certain threshold (typically $\leq 50\%$) compared to a negative control, the substance is classified as a skin irritant (Category 2).[\[11\]](#)

Eye Irritation Testing

OECD Test Guideline 405: Acute Eye Irritation/Corrosion (in vivo)

This guideline is the standard method for determining the potential of a substance to cause eye irritation or serious eye damage.[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

- Principle: A single dose of the test substance is applied into the conjunctival sac of one eye of an albino rabbit. The other eye remains untreated and serves as a control.
- Procedure:

- Healthy, young adult albino rabbits with no pre-existing eye defects are used.
- The test substance (typically 0.1 g for a solid) is placed in the lower conjunctival sac.
- The eyelids are held together for about one second.
- The eyes are examined for corneal opacity, iritis, and conjunctival redness and chemosis (swelling) at 1, 24, 48, and 72 hours after application. Observations can be extended up to 21 days to assess reversibility.[\[12\]](#)
- Classification: The severity of the eye lesions is scored. A substance is classified as an eye irritant (Category 2) if it produces reversible eye irritation.

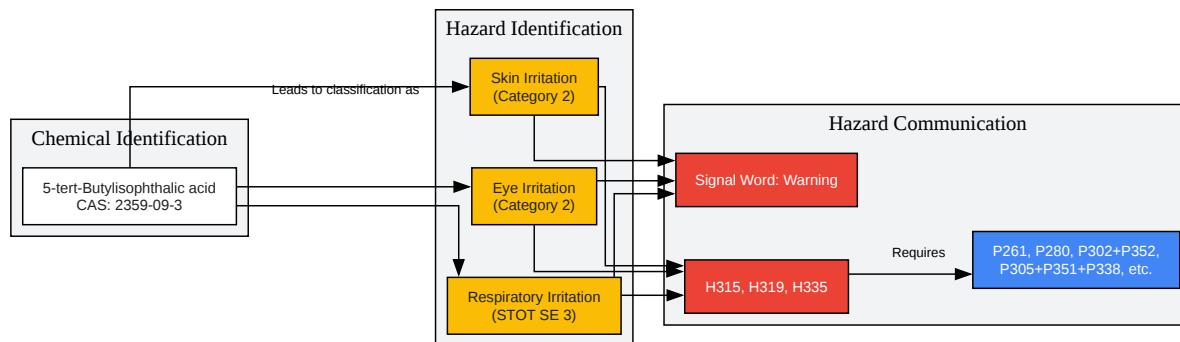
OECD Test Guideline 492: Reconstructed human Cornea-like Epithelium (RhCE) test method

This is an in vitro method that uses a reconstructed human cornea-like epithelium model to identify chemicals that are not classified as eye irritants.[\[16\]](#)[\[17\]](#)[\[18\]](#) More advanced protocols under this guideline, such as OECD 492B, can also differentiate between irritant categories.[\[1\]](#)[\[19\]](#)

- Principle: The test substance is applied to the surface of the RhCE model. The potential for eye irritation is predicted by the substance's ability to reduce cell viability.[\[1\]](#)[\[17\]](#)
- Procedure:
 - The RhCE tissue is exposed to the test substance for a specific duration.
 - Following exposure, the tissue is rinsed.
 - Cell viability is determined using the MTT assay, similar to the skin irritation test.
- Classification: A substance is identified as a non-irritant if the cell viability remains above a certain threshold (e.g., >60%).[\[16\]](#) Substances that reduce viability below this threshold are considered irritants and may require further testing to distinguish between Category 1 (serious eye damage) and Category 2 (eye irritation).

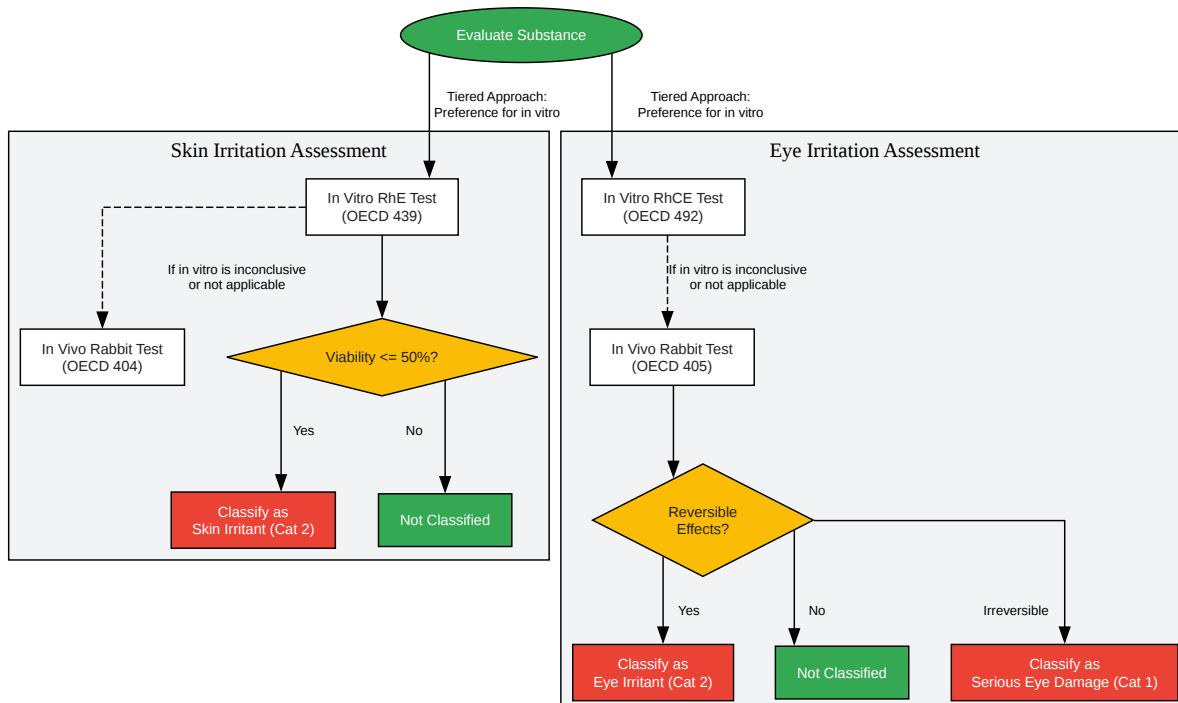
Visualized Workflows and Relationships

The following diagrams illustrate the logical flow of hazard identification and the relationship between different safety parameters.



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GHS Hazard Identification and Communication Flow.

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